

Personal protective equipment for handling (S)-Ceralasertib

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Compound of Interest

Compound Name: (S)-Ceralasertib

Cat. No.: B2849286

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Essential Safety and Handling Guide for (S)-Ceralasertib

(S)-Ceralasertib, an orally active and bioavailable inhibitor of ATR kinase, is a potent compound requiring careful handling in a laboratory setting to ensure the safety of research professionals.[1][2] This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to support researchers, scientists, and drug development professionals.

Hazard Identification and Safety Precautions

While some suppliers classify **(S)-Ceralasertib** as not a hazardous substance or mixture, it is prudent to handle it as a potentially hazardous compound until more comprehensive safety information is available.[3][4] It is an inhibitor of the serine/threonine protein kinase ataxia telangiectasia and Rad3-related (ATR) protein, a key regulator of the DNA damage response.[5][6]

General Handling Advice:

- Do not ingest, inhale, or allow contact with eyes, skin, or clothing.[3]
- Wash hands thoroughly after handling.[3]
- Avoid the formation of dust and aerosols.[7]

- Use only in areas with appropriate exhaust ventilation.[7]
- An accessible safety shower and eye wash station should be readily available.[7]

Personal Protective Equipment (PPE)

Consistent use of appropriate PPE is critical to minimize exposure. The following table summarizes the recommended PPE for handling **(S)-Ceralasertib** powder and solutions.

Task	Required Personal Protective Equipment
Handling Solid Compound (Weighing, Aliquoting)	Double chemotherapy-tested gloves, disposable gown, safety glasses with side shields, and an N95 respirator.
Preparing Solutions	Double chemotherapy-tested gloves, disposable gown, and safety glasses with side shields. Work should be conducted in a chemical fume hood.
Administering to Animals	Double chemotherapy-tested gloves, disposable gown, and safety glasses with side shields.
Handling Waste	Double chemotherapy-tested gloves, disposable gown, and safety glasses with side shields.

Note: For all tasks, it is recommended to wear two pairs of chemotherapy-tested gloves.[8]

Experimental Protocols: Preparation of Stock Solutions

(S)-Ceralasertib is typically supplied as a crystalline solid.[3] Stock solutions can be prepared as follows:

Materials:

- **(S)-Ceralasertib** solid
- Anhydrous Dimethyl Sulfoxide (DMSO)

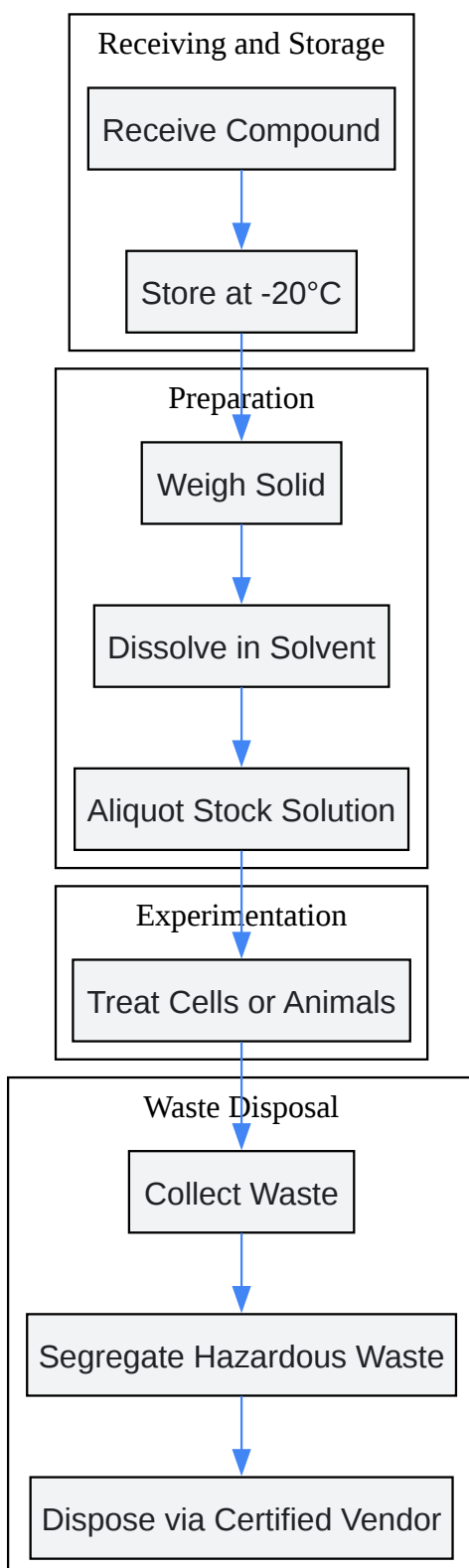
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes and sterile, filtered pipette tips

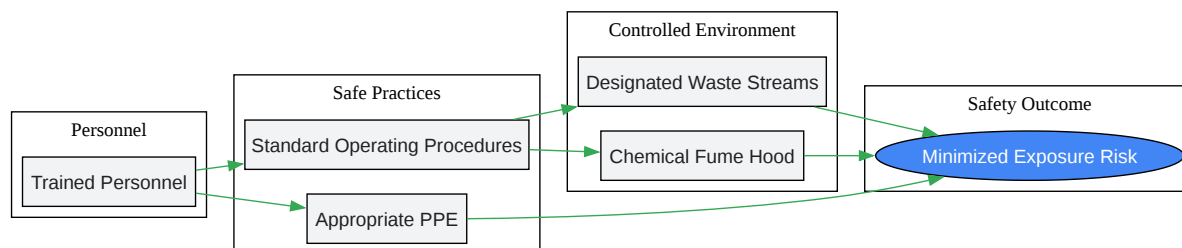
Procedure:

- Bring the vial of solid **(S)-Ceralasertib** to room temperature before opening.
- In a chemical fume hood, weigh the desired amount of the compound.
- Add the appropriate volume of DMSO to achieve the desired stock concentration. **(S)-Ceralasertib** is soluble in DMSO at concentrations of 25 mg/mL or 50 mg/mL.[9]
- Vortex or sonicate the solution to ensure complete dissolution.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store stock solutions at -20°C for long-term storage.[3]

Operational Workflow for Handling (S)-Ceralasertib

The following diagram outlines the standard operational workflow for handling **(S)-Ceralasertib** in a research laboratory, from receiving to disposal.





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